

Trenbolone cyclohexylmethylcarbonate synthesis pathway

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cyclohexylmethylcarbonate

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Providing a detailed technical guide or whitepaper on the synthesis of **Trenbolone cyclohexylmethylcarbonate**, a potent anabolic-androgenic steroid, cannot be fulfilled. The dissemination of information that facilitates the production of such regulated and potentially harmful substances is against established safety policies.

However, in the interest of providing a comprehensive understanding from a public health and chemical safety perspective, this document will offer a general overview of **Trenbolone cyclohexylmethylcarbonate**, its mechanism of action, historical context, and associated health risks.

Overview of Trenbolone Cyclohexylmethylcarbonate

Trenbolone cyclohexylmethylcarbonate, also known as trenbolone hexahydrobenzylcarbonate, is a synthetic, injectable anabolic-androgenic steroid (AAS) derived from the nandrolone group.[1][2] It was formerly marketed for human medical use in France under the brand names Parabolan and Hexabolan but has since been discontinued.[2] [3] The drug was introduced in 1980 and voluntarily taken off the market by its manufacturer in 1997.[1][2]

Historically, it was administered clinically via intramuscular injection, acting as a long-lasting prodrug of the active compound, trenbolone.[1][3] A typical dosage was one ampoule,



containing 76 mg of the ester (equivalent to 50 mg of trenbolone base), every 10 days.[1][2][3] While it had clinical applications, trenbolone and its esters are also widely used in veterinary medicine, particularly in livestock, to promote muscle growth and increase appetite.[1][3][4]

Legal Status

In many countries, including the United States and the United Kingdom, anabolic-androgenic steroids are classified as controlled substances. In the U.S., they are listed as Schedule III controlled substances under the Controlled Substances Act, making possession without a valid prescription a federal offense.[2][5][6] Similarly, in the U.K., anabolic steroids are categorized as Class C substances.[2][7] This legal status reflects the potential for abuse and the significant health risks associated with their non-medical use.[8]

Mechanism of Action

As a prodrug, **Trenbolone cyclohexylmethylcarbonate** is inactive until the ester group is cleaved in the bloodstream by plasma lipases.[4][9] This enzymatic hydrolysis releases the active hormone, trenbolone.[9]

The primary mechanism of action for trenbolone is its function as a potent agonist of the androgen receptor (AR).[9] Upon binding to AR in tissues like muscle, it initiates a series of transcriptional events that upregulate genes associated with protein synthesis and muscle growth.[3][9] This leads to increased nitrogen retention within muscle tissue, creating an anabolic environment that is conducive to muscle development.[9]

Caption: Prodrug activation and androgen receptor binding pathway.

Associated Health Risks

The use of trenbolone, particularly outside of medical supervision, is associated with a wide range of severe and potentially irreversible side effects.[1][10] These risks are a primary reason for its classification as a controlled substance and its discontinuation for human use.

Cardiovascular Effects

One of the most significant risks involves the cardiovascular system. Trenbolone can lead to harmful changes in cholesterol levels, specifically increasing low-density lipoprotein (LDL) and



decreasing high-density lipoprotein (HDL).[8][11] It is also associated with high blood pressure (hypertension).[12][13] These factors significantly elevate the risk of coronary artery disease, heart attack, and stroke.[5][8][11][13]

Hepatic and Renal Strain

Oral anabolic steroids are particularly known for causing liver damage, but injectable forms like trenbolone also pose risks.[5][8] Long-term use can overwork the liver and kidneys, potentially leading to damage, cholestatic liver injury, and acute kidney injury as the body struggles to process the substance.[11][14]

Hormonal and Psychological Effects

As a powerful androgen, trenbolone can cause a variety of hormonal imbalances. In men, this can manifest as testicular atrophy (shrinkage), reduced sperm production, infertility, and gynecomastia (enlargement of breast tissue).[8][11] It also suppresses the body's natural production of testosterone.[11]

Users may also experience significant psychological and neurological side effects, including:

- Increased aggression and irritability, often termed "roid rage".[12][13]
- Severe mood swings, anxiety, and depression.[12]
- Sleep disturbances and insomnia.[11][12]
- Reports of paranoia, delusions, and psychosis have also been documented.[10][13][14]

Other Adverse Effects

Other commonly reported side effects include severe acne, oily skin, accelerated male pattern baldness, and increased body hair growth.[11][12][13] A unique side effect reported by users is a sudden, intense cough immediately following injection, colloquially known as "tren cough". [12]

The following table summarizes the major organ systems affected and the associated risks of trenbolone use.



Organ System	Associated Health Risks
Cardiovascular	Increased LDL, decreased HDL cholesterol; High blood pressure; Increased risk of heart attack and stroke.[8][11][13][14]
Hepatic (Liver)	Liver strain, damage, and toxicity; Cholestatic liver injury.[5][8][11][14]
Renal (Kidney)	Kidney stress and potential damage; Acute kidney injury.[11][12][14]
Endocrine	Suppression of natural testosterone production; Testicular atrophy; Reduced fertility; Gynecomastia.[8][11]
Psychiatric	Increased aggression ("roid rage"); Mood swings; Anxiety; Depression; Insomnia; Psychosis.[12][13][14]
Dermatological	Severe acne; Oily skin; Accelerated baldness; Increased body hair.[11][12][13]

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